

Physicochemical characteristics of Undeceth-3

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Compound of Interest

Compound Name: Undeceth-3

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An In-depth Technical Guide to the Physicochemical Characteristics of **Undeceth-3**

Introduction

Undeceth-3, also identified by its chemical name Polyethylene Glycol (3) Undecyl Ether, is a nonionic surfactant belonging to the family of polyethylene glycol ethers.^[1] It is synthesized through the ethoxylation of undecanol, a fatty alcohol, where the "3" in its name signifies the average number of repeating ethylene oxide units in the hydrophilic portion of the molecule.^[1] The molecular structure of **Undeceth-3**, comprising a lipophilic undecyl tail and a short hydrophilic polyoxyethylene chain, imparts amphipathic properties, enabling it to reduce surface and interfacial tension.

This dual nature makes **Undeceth-3** an effective agent for a variety of applications, primarily as an emulsifier, cleansing agent, and emollient in cosmetic and personal care formulations.^{[2][3]} It facilitates the stable mixing of oil and water-based ingredients, a crucial function in the creation of creams, lotions, and cleansers.^{[1][4]} Industrially, its applications extend to detergents, textiles, paints, and emulsion polymerization.^[5] This document provides a detailed overview of the core physicochemical characteristics of **Undeceth-3**, outlining the experimental protocols used for their determination, for researchers, scientists, and drug development professionals.

Physicochemical Properties

The functional efficacy of **Undeceth-3** is dictated by its physicochemical properties. Quantitative data, largely derived from computational models, are summarized below.

General and Computed Properties

The following table outlines the key identifiers and computed chemical properties of **Undeceth-3**.

Property	Value	Reference
IUPAC Name	2-[2-(2-undecoxyethoxy)ethoxy]ethanol	[6]
Synonyms	Polyethylene Glycol (3) Undecyl Ether, Triethylene glycol monoundecyl ether, Genapol UD 030, Tomadol 1-3	[1][6]
Molecular Formula	C ₁₇ H ₃₆ O ₄	[6]
Molecular Weight	304.5 g/mol	[6]
CAS Number	34398-01-1	[5][7][8]
XLogP3	4.3	[6]
Hydrogen Bond Donor Count	1	[6]
Hydrogen Bond Acceptor Count	4	[6]
Rotatable Bond Count	18	
Topological Polar Surface Area	47.9 Å ²	[6]

Key Surfactant Characteristics and Determination Protocols

Hydrophilic-Lipophilic Balance (HLB)

The Hydrophilic-Lipophilic Balance (HLB) is a semi-empirical scale that quantifies the degree to which a surfactant is hydrophilic or lipophilic. For non-ionic surfactants, the scale typically

ranges from 0 to 20, where lower values indicate greater lipophilicity (W/O emulsifiers) and higher values indicate greater hydrophilicity (O/W emulsifiers).[9]

While a specific experimentally determined HLB value for **Undeceth-3** is not readily available in the cited literature, it can be estimated using established theoretical methods.

Griffin's Method (Theoretical): Developed for non-ionic surfactants like **Undeceth-3**, this method calculates the HLB based on the molecular weight of the hydrophilic portion (the ethylene oxide chains).[10]

- Formula: $HLB = 20 * (M_h / M)$
 - Where M_h is the molecular mass of the hydrophilic part of the molecule.
 - M is the molecular mass of the entire molecule.[10]

For Polyoxyethylene Ethers: A simplified version of Griffin's method is often used.

- Formula: $HLB = E / 5$
 - Where E is the weight percentage of the ethylene oxide content in the molecule.[11]

Davies' Method (Theoretical): This method calculates the HLB by summing the contributions of various functional groups within the molecule. Each group is assigned a hydrophilic or lipophilic number.

- Formula: $HLB = 7 + \Sigma (\text{hydrophilic group numbers}) - \Sigma (\text{lipophilic group numbers})$ [9]

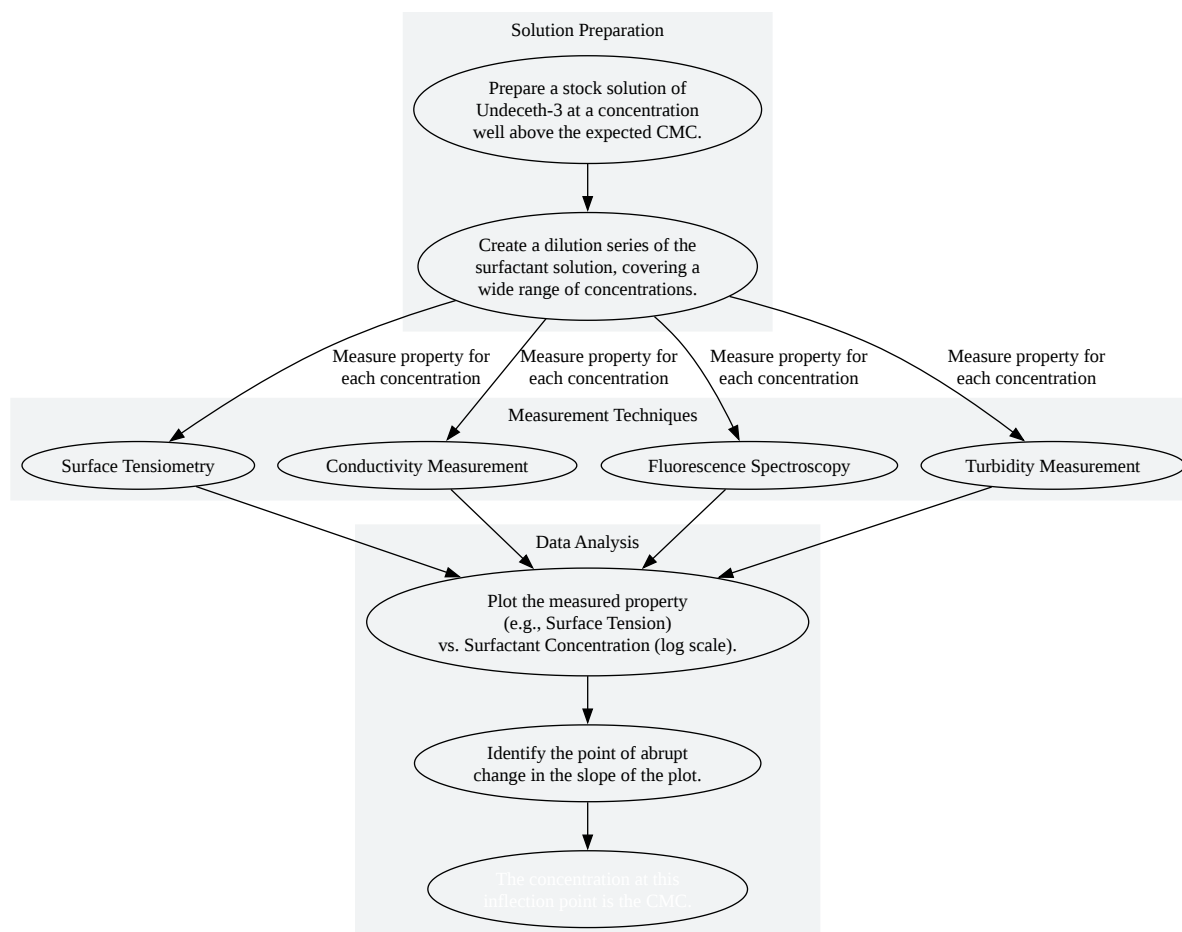
Experimental Titration Method (e.g., Greenwald's Method): This protocol involves determining the "water number" of a surfactant, which is the amount of water required to induce turbidity in a solution of the surfactant in a nonpolar solvent (like benzene or dioxane). The HLB is then correlated with this water number.[12]

- Preparation: A known weight of the surfactant is dissolved in a specified volume of a solvent system (e.g., dioxane with a small amount of benzene).
- Titration: The solution is titrated with distilled water until a persistent turbidity is observed.

- Calculation: The volume of water added (the water number) is used in an empirical equation or a calibration curve to determine the HLB value.[\[12\]](#)

Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the specific concentration of a surfactant in a solution above which aggregates, known as micelles, begin to form spontaneously.[\[13\]](#) Below the CMC, surfactant molecules exist predominantly as monomers, which may adsorb at interfaces.[\[14\]](#) At and above the CMC, the addition of more surfactant primarily leads to the formation of new micelles, while the monomer concentration remains relatively constant. Consequently, properties like surface tension, conductivity, and turbidity exhibit a distinct change at the CMC, allowing for its experimental determination.[\[15\]](#)[\[16\]](#) The CMC is a key indicator of a surfactant's efficiency; a lower CMC indicates that less surfactant is needed to saturate interfaces and form micelles.[\[14\]](#)



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Protocol 1: Surface Tension Method This is the most common method for determining the CMC of non-ionic surfactants.[\[14\]](#)

- **Apparatus:** A tensiometer (using the Wilhelmy plate or Du Noüy ring method) is required.[\[17\]](#)
[\[18\]](#)
- **Procedure:** a. A series of aqueous solutions of **Undeceth-3** with varying concentrations is prepared. b. The surface tension of each solution is measured at a constant temperature.[\[19\]](#) c. Measurements begin with the pure solvent (water) and proceed with increasing surfactant concentrations.
- **Data Analysis:** a. Surface tension is plotted against the logarithm of the surfactant concentration. b. The plot will typically show two linear regions. In the first region (below the CMC), the surface tension decreases sharply with increasing concentration. In the second region (above the CMC), the surface tension remains relatively constant.[\[13\]](#)[\[14\]](#) c. The CMC is determined from the intersection of the two lines extrapolated from these regions.[\[14\]](#)

Protocol 2: Conductivity Method This method is primarily suitable for ionic surfactants but can be adapted for non-ionic surfactants if an ionic species is solubilized within the micelles. The principle relies on the change in the mobility of charge carriers upon micelle formation.[\[20\]](#)

- **Apparatus:** A conductivity meter.
- **Procedure:** a. Prepare a dilution series of the surfactant solution. b. Measure the electrical conductivity of each solution.
- **Data Analysis:** a. Plot conductivity versus surfactant concentration. b. The plot will show two lines with different slopes. The change in slope occurs at the CMC.[\[16\]](#)[\[20\]](#) For non-ionic surfactants, the change may be subtle as they do not contribute directly to conductivity.

Protocol 3: Fluorescence Spectroscopy This is a highly sensitive method that uses a fluorescent probe (e.g., pyrene) that is sensitive to the polarity of its microenvironment.[\[20\]](#)

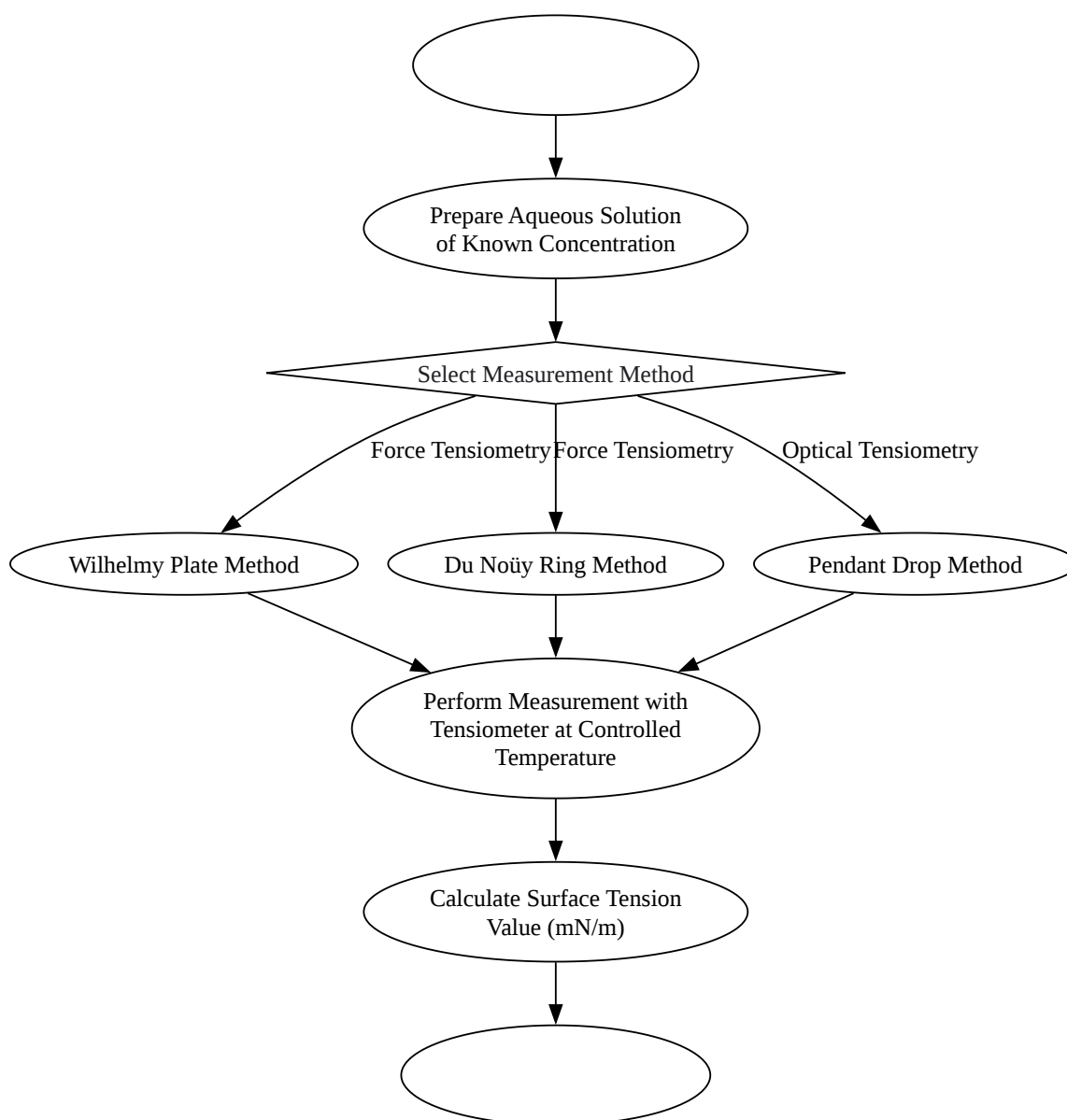
- **Apparatus:** A spectrofluorometer.
- **Procedure:** a. Prepare a dilution series of the surfactant solution, each containing a constant, low concentration of the fluorescent probe. b. Measure the fluorescence emission spectrum

of the probe in each solution.

- Data Analysis: a. The probe will preferentially partition into the hydrophobic core of the micelles as they form. This change from an aqueous (polar) to a hydrocarbon-like (non-polar) environment causes a measurable shift in the fluorescence spectrum (e.g., a change in the ratio of certain vibronic peak intensities for pyrene).[21] b. Plot the fluorescence intensity ratio against the surfactant concentration. The point of sharp change in the ratio corresponds to the CMC.[20]

Surface Tension

Surface tension is the property of a liquid that allows it to resist an external force due to the cohesive nature of its water molecules. Surfactants like **Undeceth-3** reduce this tension by adsorbing at the liquid-air interface, disrupting the cohesive energy.[4][19] This property is fundamental to their function as wetting and emulsifying agents.



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Protocol 1: Wilhelmy Plate Method This is a universal and reliable method for measuring equilibrium surface tension.[\[19\]](#)[\[22\]](#)

- Apparatus: A force tensiometer equipped with a thin platinum plate of known geometry.[\[23\]](#)
- Procedure: a. The platinum plate is meticulously cleaned and attached to a microbalance. b. The plate is lowered until it just touches the surface of the **Undeceth-3** solution. c. The liquid wets the plate, and the force due to surface tension pulls the plate into the liquid. d. The tensiometer measures this downward force.
- Calculation: The surface tension (γ) is calculated from the measured force (F), the wetted perimeter of the plate (L), and the contact angle (θ), which is assumed to be zero for a properly wetted platinum plate.
 - Formula: $\gamma = F / (L * \cos\theta)$ [\[19\]](#)

Protocol 2: Du Noüy Ring Method This classic method measures the force required to detach a platinum-iridium ring from the surface of a liquid.[\[18\]](#)

- Apparatus: A force tensiometer with a platinum-iridium ring.
- Procedure: a. The ring is placed below the surface of the **Undeceth-3** solution. b. The ring is slowly pulled upwards through the interface. c. The force is measured and increases until the lamella of liquid held by the ring breaks.
- Calculation: The surface tension is calculated from the maximum force recorded, just before detachment, with the application of a correction factor.[\[22\]](#)

Protocol 3: Pendant Drop Shape Analysis This optical method determines surface tension by analyzing the shape of a drop of liquid hanging from a needle tip.[\[22\]](#)[\[23\]](#)

- Apparatus: An optical tensiometer with a high-resolution camera, a light source, and software for drop shape analysis.
- Procedure: a. A drop of the **Undeceth-3** solution is formed at the tip of a syringe needle. b. The shape of the drop is determined by the balance between surface tension (which tries to

make it spherical) and gravity (which elongates it). c. The camera captures an image of the drop profile.

- Calculation: The software analyzes the drop shape and fits it to the Young-Laplace equation to calculate the surface tension.[23] This method is particularly useful for measuring dynamic surface tension.[22]

Applications in Research and Development

Undeceth-3 serves as a versatile excipient in formulation science. Its primary roles include:

- Emulsifier: It stabilizes oil-in-water (O/W) and water-in-oil (W/O) emulsions, which is critical for formulating creams and lotions containing both aqueous and lipid-soluble active pharmaceutical ingredients (APIs).[1][4]
- Solubilizing Agent: For poorly water-soluble drugs, **Undeceth-3** can form micelles that encapsulate the drug molecules in their hydrophobic core, thereby increasing their apparent solubility in aqueous media. This is a key strategy for improving the bioavailability of certain APIs.
- Wetting Agent: By reducing the surface tension of a liquid, **Undeceth-3** can improve the spreading and penetration of formulations on surfaces like the skin.[18]

In the context of drug development, understanding the physicochemical properties outlined in this guide is paramount. The HLB value helps formulators select the appropriate emulsifier system for a desired emulsion type.[9] The CMC is the minimum concentration required for solubilization effects and is a crucial parameter for optimizing formulation efficiency and cost-effectiveness.[14] Surface tension measurements provide direct insight into a formulation's wetting and spreading capabilities.[19] While primarily used as an excipient, the safety and low irritation potential of **Undeceth-3** make it a valuable component in topical and dermatological product development.[6]

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References

- 1. deascal.com [deascal.com]
- 2. specialchem.com [specialchem.com]
- 3. incibeauty.com [incibeauty.com]
- 4. cosmileeurope.eu [cosmileeurope.eu]
- 5. parchem.com [parchem.com]
- 6. Undeceth-3 | C17H36O4 | CID 10040734 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. productingredients.com [productingredients.com]
- 8. UNDECETH-3 [chemicalbook.com]
- 9. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 10. pharmajournal.net [pharmajournal.net]
- 11. Calculation of the HLB - How to choose an emulsifier? - Greengredients® [greengredients.it]
- 12. chem.ubbcluj.ro [chem.ubbcluj.ro]
- 13. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 14. Critical micelle concentration (CMC) and surfactant concentration | KRÜSS Scientific [kruss-scientific.com]
- 15. justagriculture.in [justagriculture.in]
- 16. Determination of Critical Micelle Concentration of Ionic and Non-Ionic Surfactants by Streaming Potential Measurements - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Tensiometer for surface tension measurement | Infrastructure database [resources.faru.edu.pl]
- 18. Characterization of surfactants | KRÜSS Scientific [kruss-scientific.com]
- 19. commons.erau.edu [commons.erau.edu]
- 20. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 21. agilent.com [agilent.com]
- 22. tegewa.de [tegewa.de]
- 23. biolinscientific.com [biolinscientific.com]

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